

An In-depth Technical Guide on Butyl (Z)-octadec-9-enoate

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Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of butyl (Z)-octadec-9-enoate, an ester of oleic acid and butanol. The information is curated for professionals in research and development.

Core Properties of Butyl (Z)-octadec-9-enoate

Butyl (Z)-octadec-9-enoate, commonly known as **butyl oleate**, is a fatty acid ester with a range of applications stemming from its physical and chemical characteristics.

Table 1: Physicochemical Properties of Butyl (Z)-octadec-9-enoate

Property	Value	Source
IUPAC Name	butyl (Z)-octadec-9-enoate	PubChem
Synonyms	Butyl oleate, n-Butyl oleate, Butyl cis-9-octadecenoate	Ataman Kimya[1]
CAS Number	142-77-8	PubChem[2]
Molecular Formula	C22H42O2	PubChem[2]
Molecular Weight	338.57 g/mol	PubChem[2]
Appearance	Clear, colorless to pale yellow liquid	Cosmetic Ingredients Guide[3], Ataman Kimya
Odor	Mild, fatty	The Good Scents Company
Melting Point	-26.5 °C	The Good Scents Company
Boiling Point	228 °C at 15 mmHg	The Good Scents Company
Density	0.876 g/cm ³	Fragrance Chemical
Solubility	Insoluble in water; soluble in alcohol, ether, vegetable and mineral oils.	Ataman Kimya, Cosmetic Ingredients Guide
Refractive Index	1.443 - 1.445	Fragrance Chemical

Table 2: Spectroscopic Data for Butyl (Z)-octadec-9-enoate

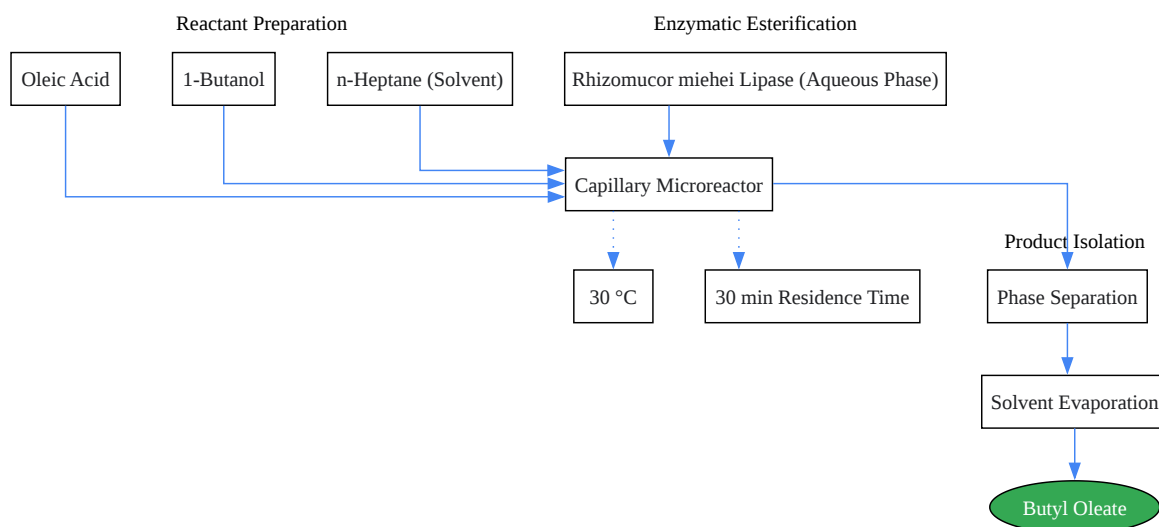
Spectroscopy	Peak Assignments and Description	Source
^1H NMR	A ^1H NMR spectrum of butyl oleate is available. Key signals include those for the olefinic protons of the oleic acid backbone and the protons of the butyl ester group.	ChemicalBook, PubChem
^{13}C NMR	A ^{13}C NMR spectrum of butyl oleate is available, showing characteristic peaks for the carbonyl carbon of the ester, the olefinic carbons, and the carbons of the alkyl chains.	PubChem
Mass Spectrometry	Mass spectrometry data is available, which can be used to confirm the molecular weight and fragmentation pattern of the molecule.	PubChem
Infrared (IR) Spectroscopy	IR spectra are available and would show characteristic absorption bands for the C=O stretch of the ester and the C=C stretch of the alkene.	PubChem

Experimental Protocols

Detailed experimental procedures are crucial for the synthesis and purification of butyl (Z)-octadec-9-enoate. Below are outlines of common methods.

This method offers a green chemistry approach to the synthesis of **butyl oleate**.

Experimental Workflow: Enzymatic Synthesis



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Caption: Workflow for the enzymatic synthesis of **butyl oleate**.

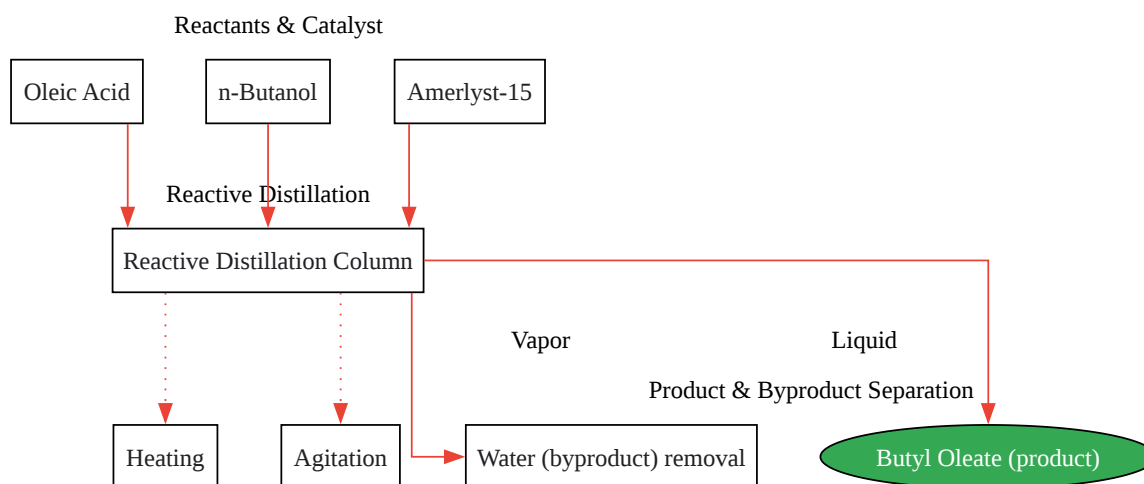
Methodology:

- **Reactant Preparation:** Prepare a solution of oleic acid in n-heptane and an aqueous solution of free Rhizomucor miehei lipase.
- **Reaction Setup:** The enzymatic esterification is conducted in a capillary microreactor operating under slug flow. The organic phase (oleic acid in n-heptane) and the aqueous phase (lipase solution) are pumped into the microreactor.
- **Reaction Conditions:** The reaction is maintained at 30 °C with a residence time of approximately 30 minutes to achieve a high yield (close to 100%).

- **Product Isolation:** The biphasic mixture exiting the reactor is separated. The organic phase containing the **butyl oleate** is collected.
- **Purification:** The solvent (n-heptane) is removed from the organic phase, typically by rotary evaporation, to yield the purified **butyl oleate**.

This industrial method combines reaction and separation in a single unit for efficient production.

Experimental Workflow: Reactive Distillation Synthesis



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Caption: Workflow for **butyl oleate** synthesis via reactive distillation.

Methodology:

- **Reactant Charging:** A batch reactive distillation column is charged with oleic acid, n-butanol, and a solid acid catalyst such as Amerlyst-15.

- **Reaction and Distillation:** The reactor is heated to initiate the esterification reaction. The water produced during the reaction is continuously removed by distillation, which drives the equilibrium towards the product side.
- **Process Monitoring:** The reaction progress can be monitored by analyzing samples from the reactor using techniques like titration or HPLC to determine the conversion of oleic acid.
- **Product Recovery:** After the reaction reaches the desired conversion, the crude **butyl oleate** is purified. This may involve neutralization of any remaining acid, washing, and a final distillation to remove unreacted butanol and other impurities.

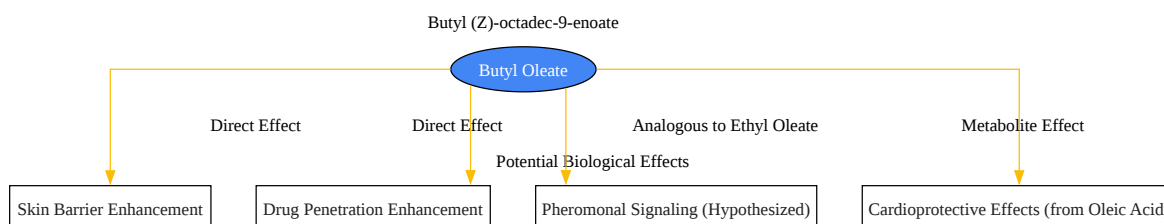
Biological Activity and Potential Applications

While direct research on the specific biological signaling pathways of butyl (Z)-octadec-9-enoate is limited, its known effects and the activities of related compounds provide insights into its potential roles.

- **Emollient and Skin Conditioning Agent:** **Butyl oleate** is used in cosmetic formulations to soften and smooth the skin. It helps maintain the skin in good condition by providing a source of exogenous lipids that enhance the skin barrier.
- **Percutaneous Absorption Enhancer:** It can disrupt the lipid structure of the stratum corneum, which allows for the enhanced permeation of other active pharmaceutical ingredients through the skin. This property is valuable in the formulation of transdermal drug delivery systems.

The biological activities of oleic acid and other fatty acid esters suggest potential, though not yet confirmed, roles for **butyl oleate**.

Logical Relationships of Potential Biological Effects



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Caption: Potential biological roles of butyl (Z)-octadec-9-enoate.

- **Pheromonal Communication:** A related compound, ethyl oleate, has been identified as a primer pheromone in honey bees that regulates the maturation of worker bees. This raises the intriguing possibility that other fatty acid esters, including **butyl oleate**, could have similar signaling roles in other organisms.
- **Cardioprotective Effects of Oleic Acid:** As a derivative of oleic acid, **butyl oleate** is metabolized in the body to release oleic acid. Oleic acid is known for its potential health benefits, including reducing cholesterol levels and improving heart health.

Safety and Handling

Butyl (Z)-octadec-9-enoate is generally considered to have low toxicity. However, it can cause skin and serious eye irritation. Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical. It may also cause respiratory irritation. For detailed safety information, refer to the Safety Data Sheet (SDS).

This technical guide provides a foundational understanding of butyl (Z)-octadec-9-enoate. Further research is warranted to fully elucidate its biological mechanisms and expand its applications in drug development and other scientific fields.

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References

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